

# Comparative Toxicity of Tecnazene and its Metabolites: A Guide for Researchers

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## Compound of Interest

Compound Name: *Tecnazene*

Cat. No.: *B7766808*

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This guide provides a comparative toxicological overview of the fungicide **Tecnazene** and its principal metabolites. The information is intended for researchers, scientists, and professionals in drug development and toxicology. The data presented is compiled from various toxicological studies and databases to facilitate an objective comparison.

## Executive Summary

**Tecnazene**, a polychlorinated nitroaromatic compound, undergoes extensive metabolism in mammals, leading to the formation of several metabolites. The primary metabolic pathway involves the reduction of the nitro group to form 2,3,5,6-tetrachloroaniline (TCA), followed by further transformations. Another significant pathway is the conjugation with glutathione, leading to the formation of a mercapturic acid derivative. This guide focuses on the comparative toxicity of **Tecnazene** and its major metabolite, 2,3,5,6-tetrachloroaniline (TCA), for which toxicological data are most readily available. While quantitative data for some metabolites are limited, their toxic potential is inferred from their chemical class and available qualitative data.

## Data Presentation: Comparative Toxicity

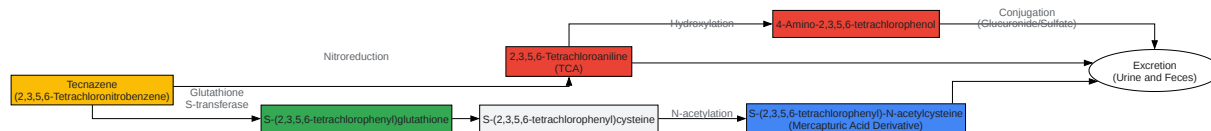
The following table summarizes the available quantitative and qualitative toxicity data for **Tecnazene** and its primary metabolite, 2,3,5,6-tetrachloroaniline (TCA).

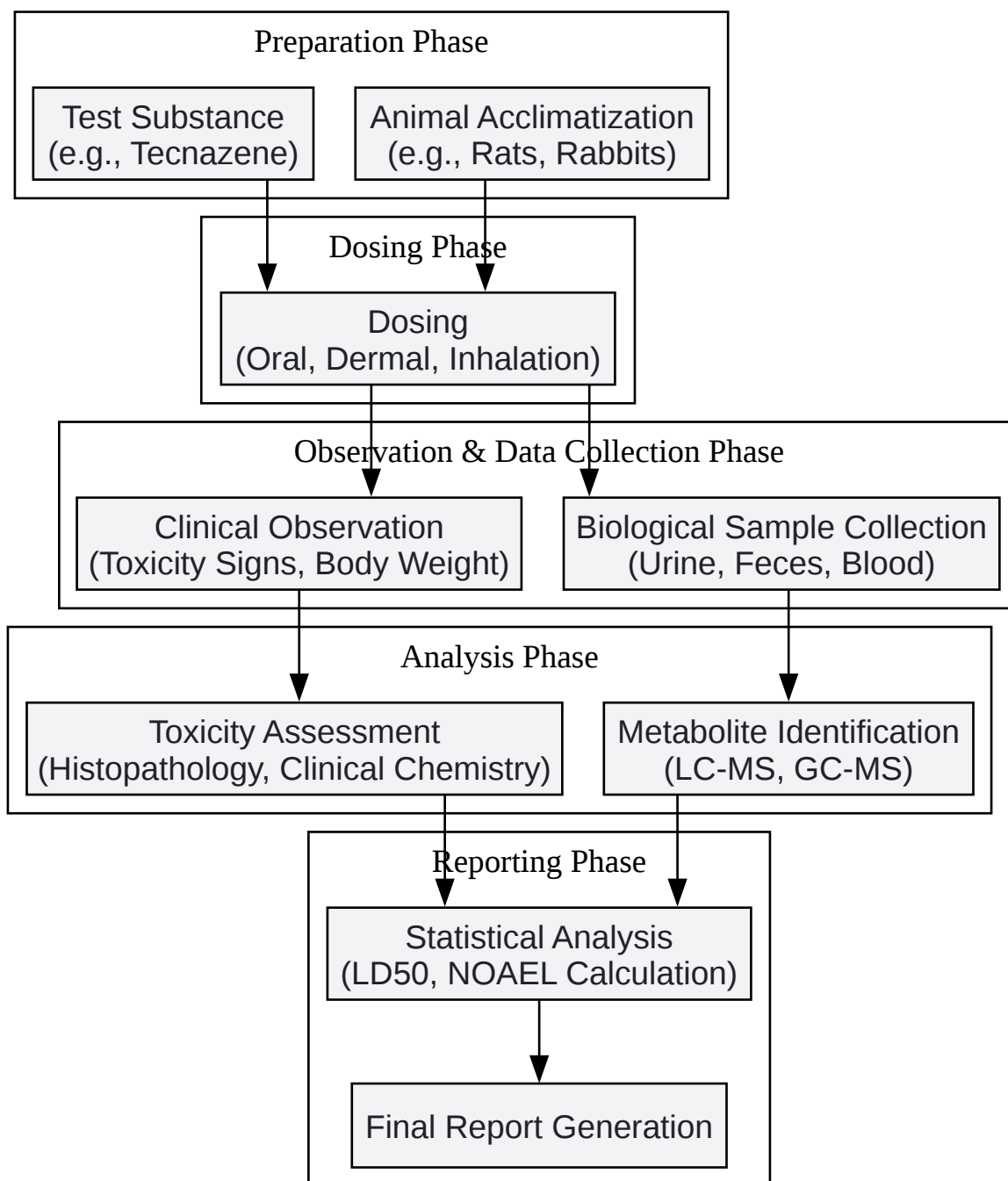
Toxicological Endpoint	Tecnazene	2,3,5,6-Tetrachloroaniline (TCA)
Acute Oral Toxicity (LD50)	7500 mg/kg (rat)[1]	Toxic if swallowed (GHS Category 3)[2][3]
Acute Dermal Toxicity (LD50)	>2020 mg/kg (rabbit)[4]	Toxic in contact with skin (GHS Category 3)[2]
Acute Inhalation Toxicity (LC50)	>3 mg/L (4-hr, rat)	Toxic if inhaled (GHS Category 3)
Chronic Toxicity (NOAEL)	38 mg/kg bw/day (rat, 2-year study)	May cause damage to organs through prolonged or repeated exposure (GHS Category 2)

Note: Direct comparative experimental studies providing quantitative LD50 or LC50 values for 2,3,5,6-tetrachloroaniline are not readily available in the public domain. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a qualitative assessment of its acute toxicity.

## Metabolic Pathway of Tecnazene

**Tecnazene** is metabolized in mammals primarily through two main pathways: reduction of the nitro group and conjugation with glutathione. The initial reduction leads to the formation of 2,3,5,6-tetrachloroaniline (TCA). TCA can be further metabolized. The second major pathway involves the direct displacement of the nitro group by glutathione, which is subsequently processed to a mercapturic acid derivative and excreted.





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## References

- 1. 1,2,4,5-Tetrachloro-3-nitrobenzene | C6HCl4NO2 | CID 8330 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. 2,3,5,6-Tetrachloroaniline | C6H3Cl4N | CID 18998 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. assets.greenbook.net [assets.greenbook.net]
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